

# An In-depth Technical Guide to Basic Violet 14 (Rosaniline)

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## Compound of Interest

Compound Name: Basic violet 14

Cat. No.: B147767

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This technical guide provides a comprehensive overview of the chemical structure, properties, and key experimental applications of **Basic Violet 14**, a prominent member of the triarylmethane class of dyes. Also known as Rosaniline or Basic Fuchsin, this compound is integral to various scientific disciplines, from histological staining to chemical analysis.

## Chemical Structure and Identification

**Basic Violet 14** is the monohydrochloride salt of rosaniline. Its structure features a central carbon atom bonded to three aminophenyl- and tolyl- groups, which are responsible for its characteristic magenta color.

 Chemical structure of Basic Violet 14

**Figure 1:** Chemical Structure of **Basic Violet 14**

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	4-[(4-aminophenyl)-(4-imino-3-methylcyclohexa-2,5-dien-1-ylidene)methyl]aniline;hydrochloride[1]
Synonyms	Rosaniline, Basic Fuchsin, C.I. 42510, Magenta I[2]
CAS Number	632-99-5[1][2]
Molecular Formula	C <sub>20</sub> H <sub>20</sub> ClN <sub>3</sub> [1][2]
InChI Key	AXDJCCTWPBKUKL-UHFFFAOYSA-N[1]

## Physicochemical Properties

The physical and chemical properties of **Basic Violet 14** are summarized below. These properties are crucial for its application in various experimental settings.

Table 2: Physicochemical Data

Property	Value
Molecular Weight	337.85 g/mol [2]
Appearance	Yellow-green crystalline solid or sand-like particles[2]
Melting Point	Decomposes above 200 °C[3]
Solubility	Soluble in water (reddish-purple), ethanol (red), and acids. Insoluble in ether.[2]
Absorption Maximum (λ <sub>max</sub> )	545 nm[4]

## Chemical Properties and Reactivity

**Basic Violet 14** exhibits distinct chemical behaviors that are fundamental to its applications:

- **pH Sensitivity:** The color of **Basic Violet 14** is pH-dependent. In strongly acidic solutions, it becomes yellowish-brown, and upon dilution, it turns almost colorless. In the presence of a strong base like sodium hydroxide, the solution becomes nearly colorless, with the formation of a red precipitate.[\[2\]](#)
- **Reduction:** It can be easily reduced to its colorless leuco-base form. This property is exploited in the preparation of Schiff's reagent.
- **Oxidative Condensation Synthesis:** A traditional method for its synthesis involves the oxidative condensation of a mixture of aniline, o-toluidine, and p-toluidine in the presence of an oxidizing agent like nitrobenzene and a catalyst such as iron and zinc chloride.[\[2\]](#)[\[5\]](#)  
Another historical method utilized arsenic acid as the oxidizing agent.[\[2\]](#)[\[5\]](#)

## Experimental Protocols

Detailed methodologies for key experiments involving **Basic Violet 14** are provided below.

### Preparation of Schiff's Reagent for Aldehyde Detection

Schiff's reagent is a cornerstone in histochemistry for the detection of aldehydes, notably in the Periodic acid-Schiff (PAS) stain.

Materials:

- Basic Fuchsin (**Basic Violet 14**)
- Distilled water
- 1M Hydrochloric acid (HCl)
- Potassium metabisulfite ( $K_2S_2O_5$ )
- Activated charcoal

Procedure:

- Dissolve 5g of Basic Fuchsin in 900ml of boiling distilled water.[\[6\]](#)

- Cool the solution to approximately 50°C.[6]
- Slowly add 100ml of 1M HCl to the cooled fuchsin solution.[6]
- Further cool the solution to 25°C and dissolve 10g of potassium metabisulfite in it.[6]
- Shake the solution for 3 minutes and then incubate it in a dark, foil-covered bottle at room temperature for 24 hours.[6]
- Add 5g of fine activated charcoal and shake for another 3 minutes.[6]
- Filter the solution. The resulting reagent should be clear and colorless.[6]
- Store the prepared Schiff's reagent at 4°C in a dark, foil-covered bottle.[6]

## Ziehl-Neelsen Staining for Acid-Fast Bacilli

This differential staining technique is crucial for the identification of Mycobacterium species, including Mycobacterium tuberculosis.

Materials:

- Carbol fuchsin stain (contains Basic Fuchsin and phenol)
- Acid-alcohol decolorizer (e.g., 3% HCl in 95% ethanol)
- Methylene blue counterstain
- Microscope slides with heat-fixed smears

Procedure:

- Flood the heat-fixed smear with carbol fuchsin stain.[7]
- Gently heat the slide until it steams. Maintain the steaming for 5 minutes, ensuring the stain does not boil or dry out.[7]
- Allow the slide to cool and then rinse it thoroughly with water.[7]

- Decolorize the smear with acid-alcohol until no more red color runs from the slide (typically 15-20 seconds).[8]
- Rinse the slide with water.[8]
- Counterstain with methylene blue for 30 seconds to 1 minute.[8]
- Rinse with water and allow the slide to air dry.[8]
- Examine under a microscope. Acid-fast bacilli will appear red against a blue background.

## Quantitative Analysis by UV-Vis Spectrophotometry

The concentration of **Basic Violet 14** in a solution can be determined using UV-Vis spectrophotometry based on the Beer-Lambert Law.

Materials:

- UV-Vis spectrophotometer
- Quartz or glass cuvettes
- Stock solution of **Basic Violet 14** of known concentration
- Solvent (e.g., distilled water or ethanol)

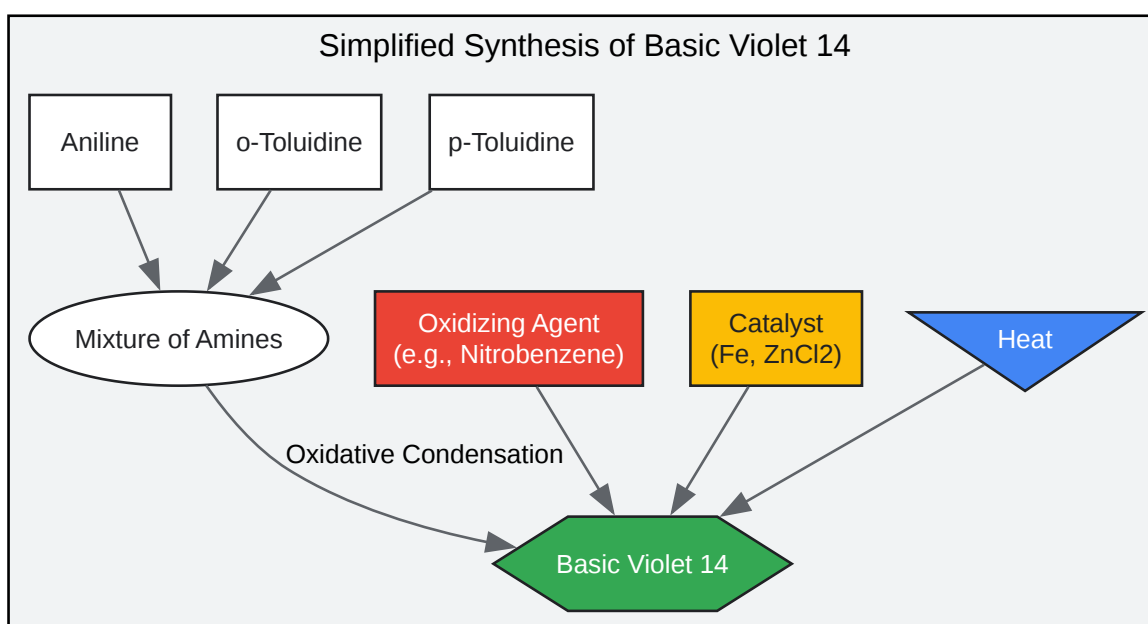
Procedure:

- Prepare a series of standard solutions of **Basic Violet 14** with decreasing concentrations by diluting the stock solution.
- Set the spectrophotometer to measure the absorbance at the  $\lambda_{\text{max}}$  of **Basic Violet 14** (approximately 545 nm).[4]
- Calibrate the spectrophotometer by measuring the absorbance of the pure solvent (blank).
- Measure the absorbance of each standard solution.
- Plot a calibration curve of absorbance versus concentration.

- Measure the absorbance of the unknown sample solution.
- Determine the concentration of the unknown sample by interpolating its absorbance on the calibration curve.

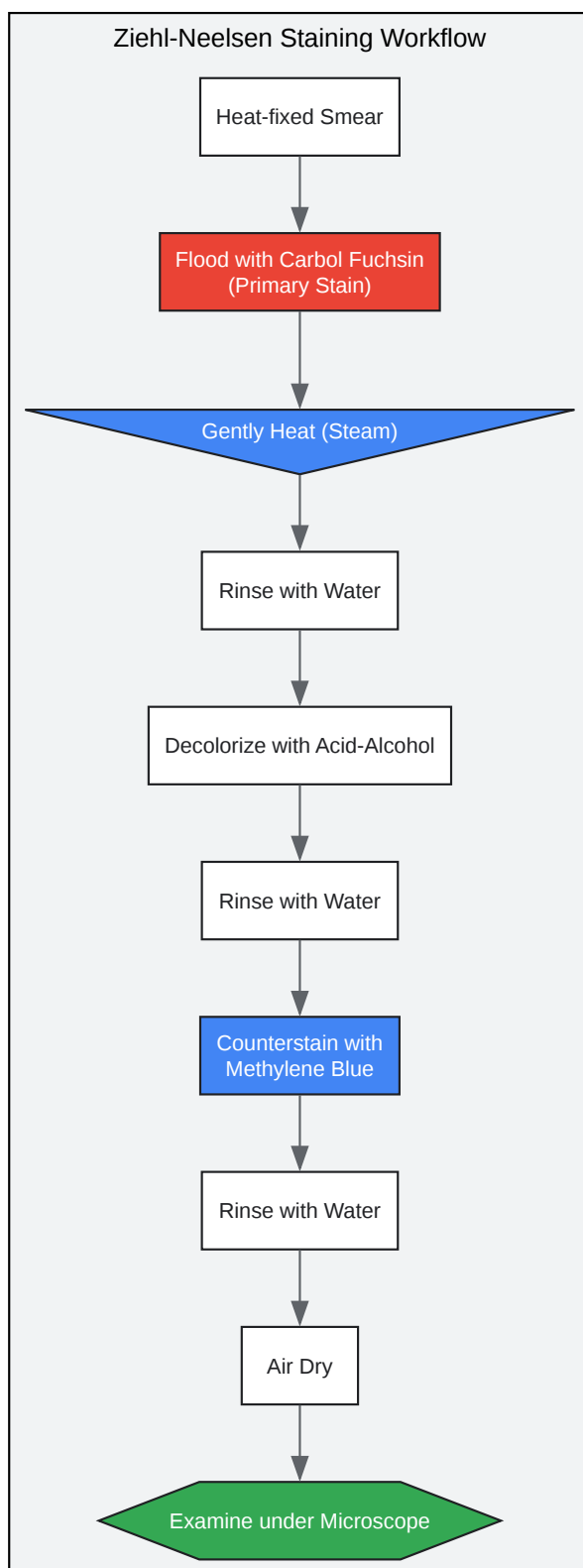
## Visualized Experimental Workflow and Relationships

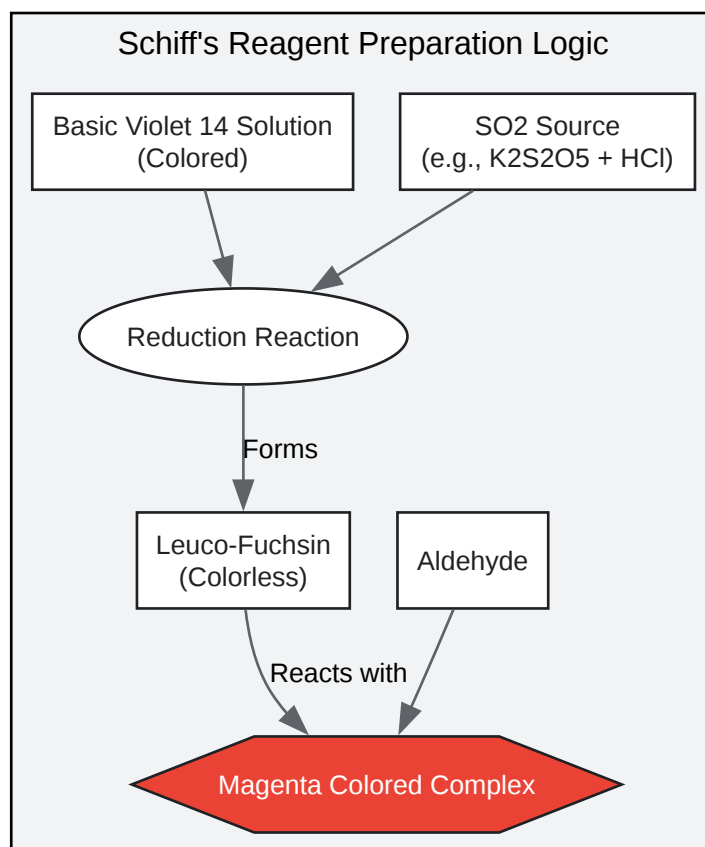
The following diagrams illustrate key processes and relationships involving **Basic Violet 14**.



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**Diagram 1:** Simplified synthesis pathway of **Basic Violet 14**.





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## References

- 1. Basic violet 14 | C<sub>20</sub>H<sub>20</sub>ClN<sub>3</sub> | CID 12447 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. world dye variety.com [world dye variety.com]
- 3. chembk.com [chembk.com]
- 4. researchgate.net [researchgate.net]
- 5. Basic violet 14 | 632-99-5 | Benchchem [benchchem.com]
- 6. usbio.net [usbio.net]

- 7. dalynn.com [dalynn.com]
- 8. The Virtual Edge [uwyo.edu]
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